

Standard Operating Procedure: Proper Disposal of 2-Acetyl-5-norbornene

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Compound of Interest

Compound Name: 2-Acetyl-5-norbornene

Cat. No.: B104537

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This document provides detailed procedural guidance for the safe and compliant disposal of **2-Acetyl-5-norbornene**, ensuring the safety of laboratory personnel and the protection of the environment. The procedures outlined are based on established safety data and hazardous waste management protocols.

Immediate Safety and Hazard Identification

Before handling **2-Acetyl-5-norbornene** for disposal, it is critical to be aware of its primary hazards. This chemical is classified as a Category 4 combustible liquid and is noted for its strong stench.[1] Proper personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.[1][2] All handling and preparation for disposal should be conducted within a chemical fume hood to ensure adequate ventilation.[3]

Key Hazard and Safety Data Summary

Property	Value/Classification	Citation
Chemical Name	2-Acetyl-5-norbornene (mixture of endo and exo)	[1]
Synonyms	Methyl 5-norbornen-2-yl ketone	[4]
CAS Number	5063-03-6	[4]
Physical Hazard	Flammable liquids, Category 4 (Combustible Liquid)	[1]
Health Hazard	Acute Toxicity 4, Oral	[4]
Flash Point	62 °C (143.6 °F) - closed cup	[4]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents	[1]
Primary Disposal Route	Approved hazardous waste disposal plant	[1]
Environmental Note	Do not empty into drains or release into the environment.	[1][3][5]

Detailed Disposal Protocol

The disposal of **2-Acetyl-5-norbornene** must be treated as a formal, regulated process. It should not be mixed with other waste streams unless compatibility has been confirmed.[6] The following step-by-step procedure must be followed.

Step 1: Waste Segregation and Collection

- Designate a specific, compatible waste container for **2-Acetyl-5-norbornene**. This is classified as a non-halogenated organic solvent waste.[7][8]
- The container must be made of appropriate material (e.g., High-Density Polyethylene - HDPE) and be sealable and airtight.[2][6]

- Never mix **2-Acetyl-5-norbornene** with incompatible materials such as strong acids, bases, or oxidizing agents in the same waste container.[\[1\]](#)[\[9\]](#)

Step 2: Container Labeling

- Immediately upon adding the first volume of waste, affix a completed "Hazardous Waste" label to the container.[\[2\]](#)
- The label must include:
 - The full chemical name: "**2-Acetyl-5-norbornene**"
 - The associated hazards (e.g., "Combustible Liquid," "Harmful if Swallowed")
 - The date accumulation started.
 - The name of the principal investigator or laboratory contact.

Step 3: Waste Storage

- Store the sealed waste container in a designated, well-ventilated satellite accumulation area.[\[1\]](#)
- The storage location must be cool and away from sources of ignition, heat, sparks, or open flames.[\[1\]](#)[\[2\]](#)
- Ensure the liquid waste container is placed within secondary containment (bunding) to prevent spills from spreading.[\[10\]](#)

Step 4: Handling Spills During Disposal Preparation

- In the event of a small spill during transfer to the waste container, absorb the material with an inert, dry absorbent (e.g., vermiculite, sand).[\[2\]](#)
- Use only non-sparking, spark-proof tools for cleanup.[\[1\]](#)
- Collect the contaminated absorbent material and place it in a separate, sealed container for disposal as solid hazardous waste.[\[1\]](#)

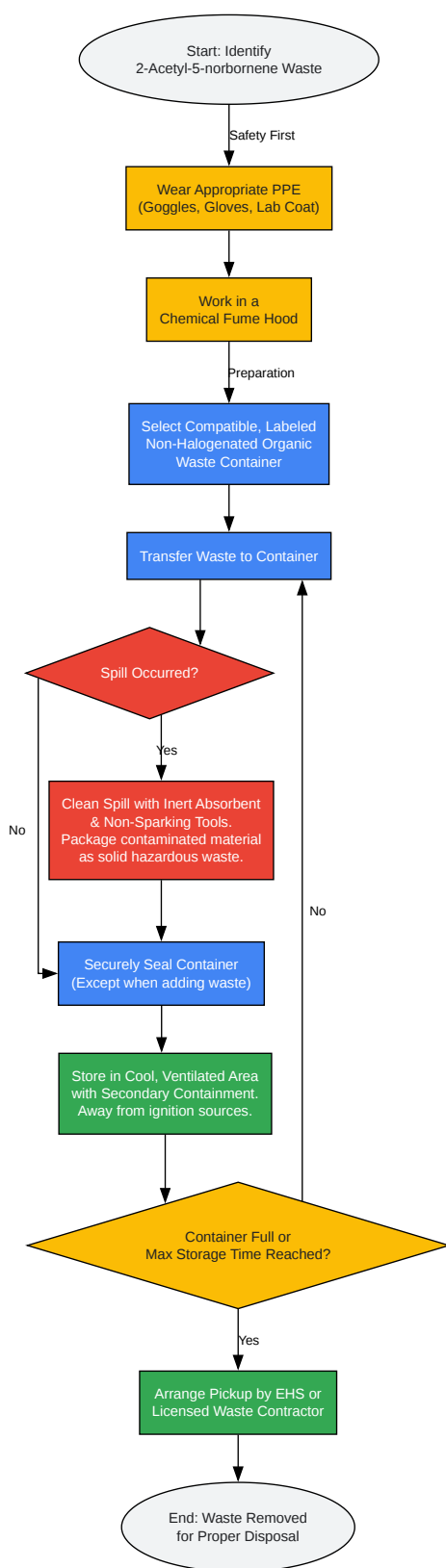
- Report any spills to your laboratory supervisor or Environmental Health & Safety (EHS) office.^[7]

Step 5: Arranging for Final Disposal

- Once the waste container is full, or if it has been in accumulation for a designated period (typically 6-12 months, check local regulations), arrange for its collection.
- Contact your institution's EHS or a licensed hazardous waste disposal contractor for pickup.
- Do not attempt to dispose of the chemical via the sanitary sewer system under any circumstances.^[5]^[11] The final disposal method will likely be incineration at a licensed facility.^[5]

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points in the proper disposal process for **2-Acetyl-5-norbornene**.



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